

Glyceryl triacetate CAS number and chemical structure

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Compound of Interest

Compound Name: *Triacetin*

Cat. No.: *B1683017*

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An In-depth Technical Guide to Glyceryl Triacetate

Core Substance Profile

Chemical Identity

Glyceryl triacetate, also known as **triacetin**, is the triester of glycerol and acetic acid.^{[1][2]} It is a synthetic compound that presents as a colorless, oily liquid with a faint, fruity odor and a mild, sweet taste that becomes bitter at concentrations above 0.05%.^[1]

- CAS Number: 102-76-1^{[1][3][4]}
- Molecular Formula: C₉H₁₄O₆^{[1][3]}
- Molecular Weight: 218.20 g/mol ^{[3][4]}
- Synonyms: **Triacetin**, 1,2,3-Propanetriol triacetate, Glycerol triacetate^{[4][5]}
- IUPAC Name: 2,3-diacetyloxypropyl acetate^[6]

Chemical Structure

The structure of glyceryl triacetate consists of a glycerol backbone with each of the three hydroxyl groups esterified with an acetyl group.

- SMILES String: CC(=O)OCC(COC(C)=O)OC(C)=O^[4]
- InChI Key: URAYPUMNDPQOKB-UHFFFAOYSA-N^{[1][4]}

Physicochemical Properties

Glyceryl triacetate's physical and chemical characteristics make it a versatile compound for various applications. It is a stable, combustible liquid incompatible with strong oxidizing agents.^{[1][7]}

Property	Value	Reference
Melting Point	3 °C	^{[1][7]}
Boiling Point	258-260 °C	^{[1][4][7]}
Density	1.16 g/mL at 25 °C	^{[1][4]}
Refractive Index	n _{25/D} 1.429-1.431	^[1]
Vapor Pressure	<0.1 mbar at 20 °C	^[8]
Autoignition Temp.	430 °C / 806 °F	^[8]
Solubility	Soluble in water; miscible with ethanol and toluene.	^[1]

Applications in Research and Drug Development

Glyceryl triacetate is a widely used excipient in the pharmaceutical industry, valued for its roles as a humectant, plasticizer, and solvent.^{[1][9][10]} It is affirmed by the U.S. Food and Drug Administration (FDA) as a Generally Recognized as Safe (GRAS) substance for use in human food and also finds application in cosmetics and as a fuel additive.^{[10][11]}

Pharmaceutical Formulations:

- Plasticizer: It is used to increase the flexibility of polymer coatings on tablets and capsules.^{[12][13]}

- Solvent: Its solvent properties are utilized to dissolve active pharmaceutical ingredients (APIs), which can enhance their bioavailability.[2][12] It is a component in the formulation of controlled-release medications.[12]
- Humectant: It helps to retain moisture, preventing desiccation in various formulations.[1][9]

Drug Delivery Research: The plasticizing capabilities of glyceryl triacetate have been leveraged in the synthesis of biodegradable phospholipid gel systems for the delivery of cancer drugs like paclitaxel.[10] Recent research has also demonstrated its potential in promoting blood-brain barrier recovery after ischemic stroke in mice through lipogenesis-mediated pathways.

Experimental Protocols

1. Synthesis of Glyceryl Triacetate via Acetylation of Glycerol

This protocol describes a common laboratory-scale synthesis of glyceryl triacetate.

Principle: Glycerol is acetylated using an excess of an acetylating agent, such as acetic anhydride or acetic acid, often in the presence of an acid catalyst.[14]

Materials:

- Glycerol
- Acetic anhydride
- Sulfuric acid (catalyst)
- 500 mL round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirring

Procedure:

- Combine glycerol and acetic anhydride in a molar ratio of 1:3 in the 500 mL round-bottom flask.[14]

- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Fit the flask with a reflux condenser and heat the mixture under constant stirring.^[14] The reaction is typically conducted at reflux temperature.^[14]
- Monitor the reaction progress (e.g., by GC analysis). A reaction between glycerol and acetic anhydride can yield high selectivity for **triacetin** (approx. 98%).^[14]
- After completion, cool the mixture to room temperature.
- The product can be purified by distillation under reduced pressure. For example, distilling at an absolute pressure of approximately 13 mm of mercury.^[1]

2. Experimental Workflow: Suzuki-Miyaura Cross-Coupling using Glyceryl Triacetate as a Green Solvent

This protocol outlines the use of glyceryl triacetate as a sustainable solvent medium for a common carbon-carbon bond-forming reaction.^[15]

Principle: Glyceryl triacetate serves as a green reaction medium. The polarity of the solvent system can be tuned by creating mixtures with glycerol to optimize reactant solubility and product yield.^[15]

Materials:

- Iodobenzene (0.5 mmol)
- Phenylboronic acid (0.6 mmol)
- Sodium carbonate (0.6 mmol)
- Palladium acetate (10 μ mol)
- Glyceryl triacetate (5.0 g)
- Reaction vial with magnetic stirrer
- Oil bath

- Petroleum ether for extraction

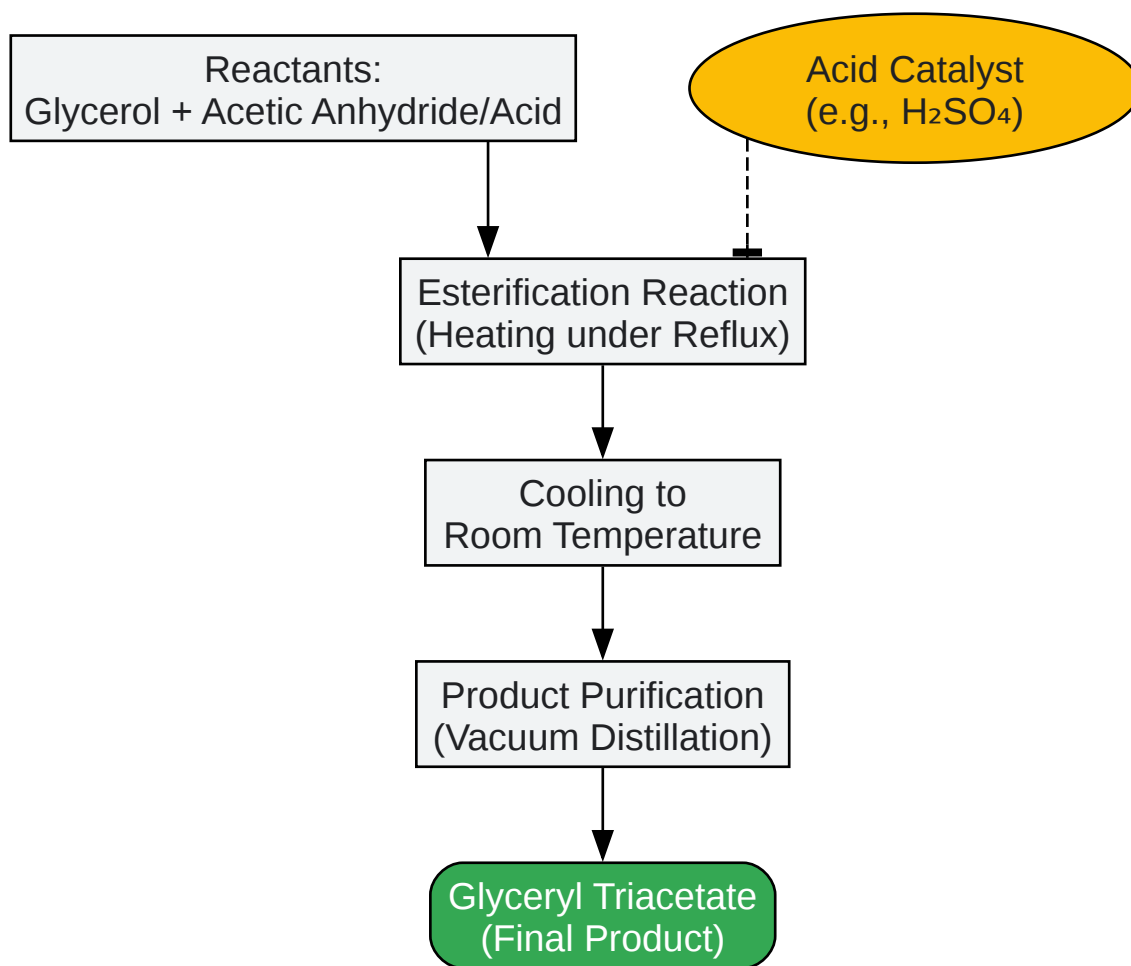
Procedure:

- To a reaction vial, add glyceryl triacetate (5.0 g), iodobenzene (0.5 mmol), phenylboronic acid (0.6 mmol), sodium carbonate (0.6 mmol), and palladium acetate (10 μ mol).[\[15\]](#)
- Place the vial in a preheated oil bath at 80 °C.[\[15\]](#)
- Stir the mixture magnetically for 2.5 hours.[\[15\]](#)
- Upon completion, allow the reaction mixture to cool to room temperature.[\[15\]](#)
- Extract the product from the reaction mixture using 3 mL of petroleum ether.[\[15\]](#)
- Concentrate the organic phase under reduced pressure.[\[15\]](#)
- Analyze the resulting crude product by Gas Chromatography (GC) to determine the product yield.[\[15\]](#)

Mandatory Visualizations

Synthesis Workflow of Glyceryl Triacetate

The diagram below illustrates the general workflow for the synthesis of glyceryl triacetate from glycerol and an acetylating agent.

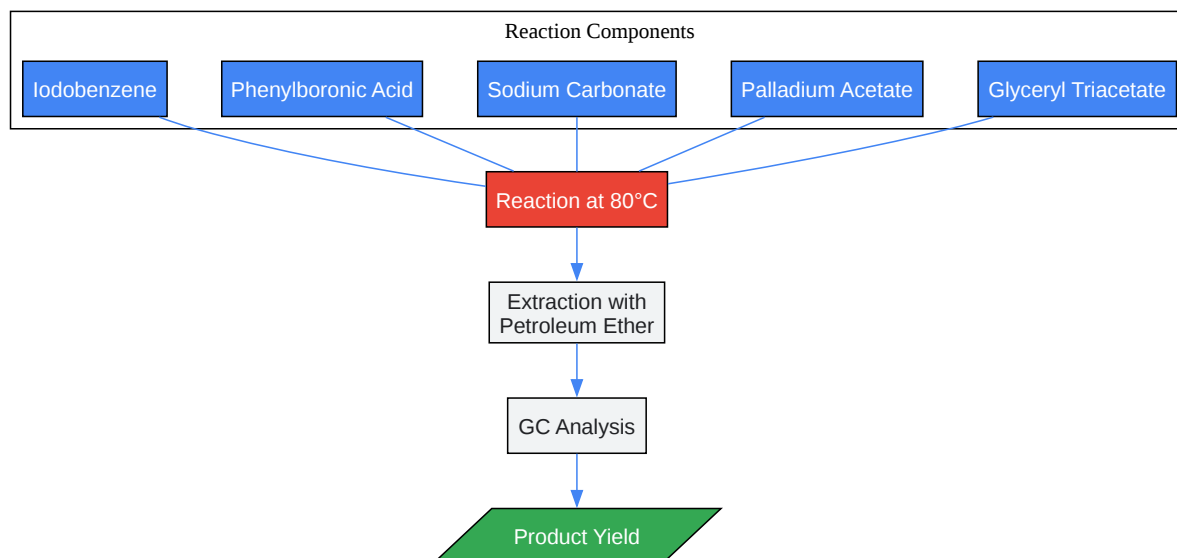


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Caption: General workflow for the synthesis of glyceryl triacetate.

Logical Relationship in Suzuki-Miyaura Cross-Coupling

This diagram shows the logical flow of components and steps in the Suzuki-Miyaura reaction using glyceryl triacetate as a solvent.



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Caption: Logical workflow for Suzuki-Miyaura coupling in glyceryl triacetate.

Safety and Toxicology

Glyceryl triacetate is considered to have low toxicity. It is rapidly metabolized to glycerol and acetic acid, which are endogenous substances.^[11]

Toxicity Metric	Species	Value	Reference
LD50 Oral	Rat	3000 mg/kg	[16]
LD50 Oral	Rat	> 2000 mg/kg	[17]
LD50 Oral	Mouse	1100 mg/kg	[16]
LD50 Dermal	Rabbit	> 2000 mg/kg	[8]
LC50 Inhalation	Rat	> 1721 mg/L (4 h)	[8]

Safety Summary:

- Irritation: It is not considered a skin irritant in animal models and was not an irritant or sensitizer in human clinical studies.[11][16][17] However, it may cause eye irritation.[11][16]
- Mutagenicity: Glyceryl triacetate was not found to be mutagenic.[11]
- Reproductive/Developmental Toxicity: No data is available, but its metabolites (glycerol and acetic acid) are not considered developmental toxins.[11]

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References

1. GLYCERYL TRIACETATE - Ataman Kimya [atamanchemicals.com]
2. Triacetin: Versatile Acetylated Glyceryl Ester in Modern Chemistry_Chemicalbook [chemicalbook.com]
3. scbt.com [scbt.com]
4. 三醋酸甘油酯 ≥99% | Sigma-Aldrich [sigmaaldrich.com]
5. Triacetin [webbook.nist.gov]
6. Triacetin | C9H14O6 | CID 5541 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 7. Glyceryl triacetate [chembk.com]
- 8. fishersci.com [fishersci.com]
- 9. Triacetin: What is it and where is it used? [drugs.com]
- 10. GLYCERYL TRIACETATE - Ataman Kimya [atamanchemicals.com]
- 11. Final report on the safety assessment of triacetin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Articles [globalrx.com]
- 13. The versatility of Triacetin: Applications across diverse industries [tzgroupusa.com]
- 14. scispace.com [scispace.com]
- 15. cdnsciencepub.com [cdnsciencepub.com]
- 16. datasheets.scbt.com [datasheets.scbt.com]
- 17. cdhfinechemical.com [cdhfinechemical.com]
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